

Personal Protective Equipment (PPE) & Handling Guide: 6-Hydroxyhexadecanoic Acid

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Compound of Interest

Compound Name: 6-Hydroxyhexadecanoic acid

CAS No.: 58763-57-8

Cat. No.: B1367024

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Chemical Identity: **6-Hydroxyhexadecanoic Acid** CAS Number: 58763-57-8 (Isomer specific) / General analogs: 506-13-8 (16-isomer), 764-67-0 (2-isomer) Molecular Formula: $C_{16}H_{32}O_3$ Physical State: Solid (Waxy powder or crystalline)[1]

Part 1: Executive Safety Summary (BLUF)

The Bottom Line: While long-chain fatty acids like **6-Hydroxyhexadecanoic acid** are often perceived as low-toxicity "biological" lipids, this specific hydroxylated derivative presents distinct irritation and solubility challenges.[1]

As a Senior Application Scientist, my directive is clear: Do not underestimate the solid-state hazards. The primary risk is not acute toxicity, but rather respiratory irritation from dust inhalation during weighing and dermal absorption when dissolved in organic solvents.[1] Because specific toxicological data for the 6-isomer is limited compared to the 16-isomer (Juniperic acid), we apply the Precautionary Principle: treat this substance as a Category 2 Irritant (Skin/Eye) and Category 3 Respiratory Irritant until proven otherwise.[1]

Part 2: Hazard Identification & Risk Assessment[1][2][3]

Before selecting PPE, we must understand the mechanism of exposure.^[1]

Hazard Class	Risk Vector	Mechanistic Insight
Physical	Static-Charged Dust	Fatty acid powders are often electrostatic. ^[1] They "fly" easily during weighing, increasing the risk of inhalation and bench contamination. ^[1]
Health	Mucosal Irritation	The hydroxyl (-OH) and carboxyl (-COOH) groups can cause contact dermatitis and irritation to mucous membranes (H315, H319, H335). ^[1]
Solvent	Carrier Toxicity	This lipid is poorly soluble in water. ^[1] It is typically handled in Chloroform, Methanol, or DMSO. ^[1] Your PPE must protect against the solvent first, as the solvent acts as a vehicle to transport the lipid through the skin. ^[1]

Part 3: PPE Selection Matrix

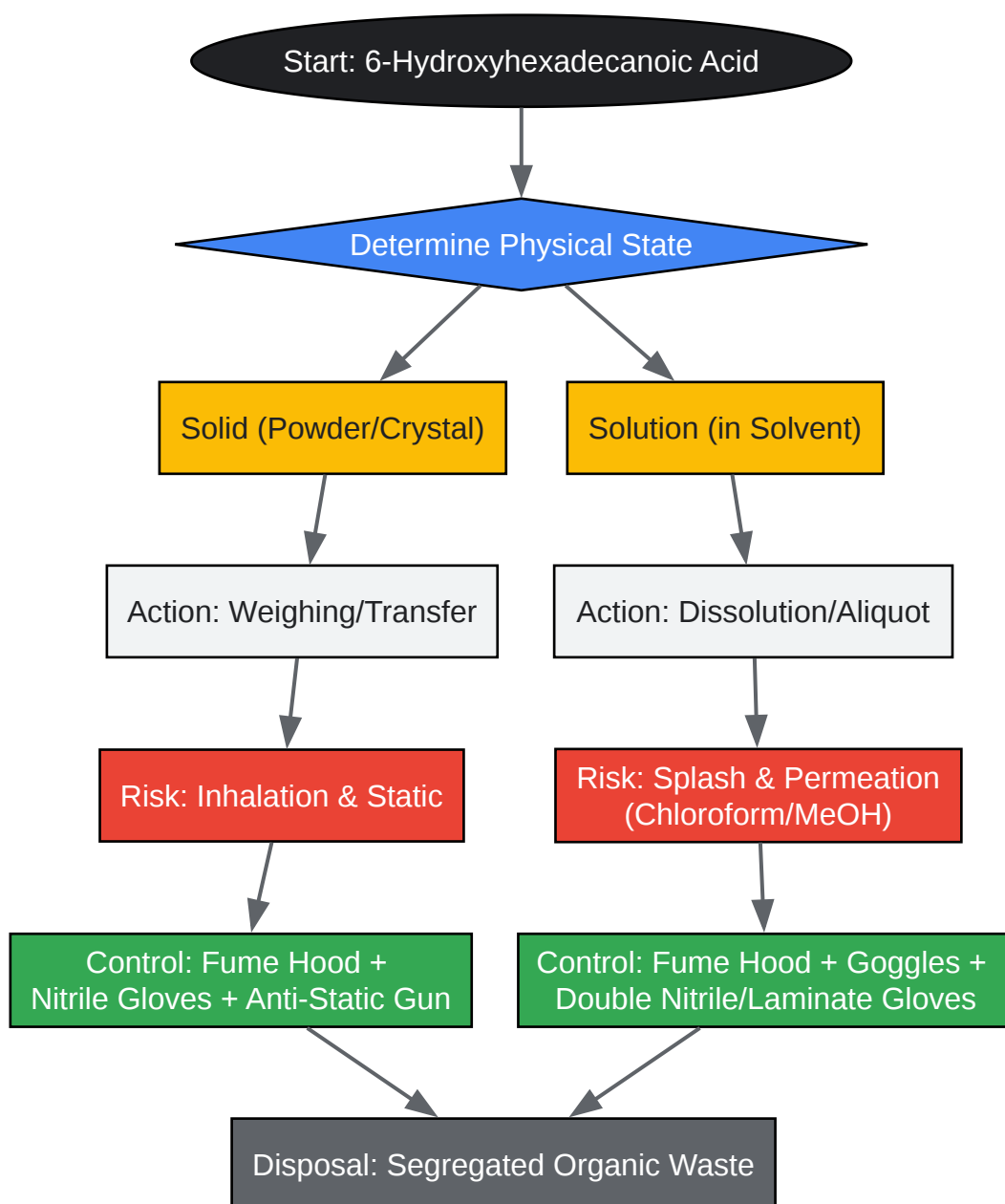
This matrix is designed for a standard BSL-1 or BSL-2 chemical laboratory environment.^[1]

Protection Zone	Recommended Equipment	Scientific Rationale
Respiratory	Fume Hood (Primary)	Mandatory for weighing. Engineering controls supersede PPE.[1] If a hood is unavailable, an N95/P2 respirator is the minimum requirement to prevent alveolar deposition of lipid dust.[1]
Hand (Solid)	Nitrile Gloves (4-5 mil)	Standard nitrile provides adequate protection against the solid powder.[1] Latex is not recommended due to poor chemical resistance against potential lipid-soluble contaminants.[1]
Hand (Solution)	Double Nitrile or Laminate	When dissolved in Chloroform, standard nitrile degrades rapidly.[1] Double-gloving (changing outer glove immediately upon splash) or using Silver Shield® laminate gloves is required for halogenated solvent handling. [1]
Eye/Face	Chemical Safety Goggles	Safety glasses with side shields are insufficient during dissolution steps.[1] Goggles seal the eyes against solvent vapors and splashes.[1]
Body	Lab Coat (Cotton/Poly)	Must be buttoned to the neck. [1] Synthetic fibers (100% polyester) can degrade or melt if exposed to strong organic

solvents used in lipid
extraction.[1]

Part 4: Operational Decision Logic (Visualization)[1]

The following diagram outlines the critical decision points for safe handling based on the physical state of the compound.



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Caption: Operational logic flow distinguishing between dust inhalation risks (solid) and solvent permeation risks (liquid).

Part 5: Step-by-Step Operational Protocol

Phase 1: Weighing the Solid (High Risk: Inhalation)

Objective: Transfer solid without creating airborne dust.[\[1\]](#)

- Engineering Setup: Activate the chemical fume hood. Verify airflow is >100 fpm.
- Static Control: **6-Hydroxyhexadecanoic acid** is waxy and static-prone.[\[1\]](#) Use an anti-static gun or ionizer on the spatula and weigh boat before touching the powder.[\[1\]](#) This prevents the powder from "jumping" and contaminating the balance.[\[1\]](#)
- Transfer:
 - Place the receiving vial inside the balance draft shield.
 - Transfer small amounts using a clean metal spatula.[\[1\]](#)
 - Critical: If you spill powder inside the hood, wipe immediately with a methanol-dampened tissue (do not dry sweep, which creates dust).[\[1\]](#)

Phase 2: Solubilization (High Risk: Splash)

Objective: Dissolve lipid for analysis (e.g., GC-MS, LC-MS).[\[1\]](#)

- Solvent Selection: This lipid is sparingly soluble in water.[\[1\]](#) You will likely use Methanol, Chloroform, or Ethyl Acetate.[\[1\]](#)
- Glove Check: If using Chloroform, double-glove immediately.[\[1\]](#) Chloroform permeates standard nitrile in <3 minutes.[\[1\]](#)
- Dissolution: Add solvent slowly down the side of the vial to prevent "puffing" of the solid.[\[1\]](#) Cap tightly and vortex.
- Venting: If heating is required to dissolve (common for C16 chains), ensure the vial is vented or use a pressure-rated vessel.[\[1\]](#) Never heat a closed vessel of volatile solvent.

Phase 3: Disposal & Decontamination

Objective: Environmental Compliance.[1]

- Liquids: Dispose of all solutions in the Halogenated or Non-Halogenated Organic Waste stream, depending on the solvent used.[1] Do not pour down the sink.
- Solids: Contaminated weigh boats and gloves go into Hazardous Solid Waste.[1]
- Decontamination: Wipe down the balance area with 70% Ethanol or Methanol to remove lipid residues.[1]

References

- National Institutes of Health (NIH) - PubChem. (2025).[1] Compound Summary: 2-Hydroxyhexadecanoic acid (Isomer Analog Safety Data). Retrieved from [\[Link\]](#)[1]
- Occupational Safety and Health Administration (OSHA). (n.d.).[1] Laboratory Safety Guidance: Hierarchy of Controls. Retrieved from [\[Link\]](#)

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Sources

- 1. 2-Hydroxyhexadecanoic acid | C16H32O3 | CID 92836 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
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